

A Comprehensive Technical Guide to the Thermodynamic Properties of Saturated Steam

Author: BenchChem Technical Support Team. **Date:** December 2025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the core thermodynamic properties of saturated steam. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who utilize steam in sterilization, heating, and other critical processes. This guide summarizes quantitative data in clear, accessible tables, details the experimental protocols for measuring these properties, and provides visualizations to illustrate the fundamental relationships between them.

Core Thermodynamic Properties of Saturated Steam

Saturated steam exists at a specific saturation temperature for a given saturation pressure. It is the point where water and steam can coexist in equilibrium.^[1] Any additional energy added to the water at this point will cause a phase change to steam without an increase in temperature. The key thermodynamic properties that define the state of saturated steam are:

- **Saturation Pressure (P_{sat}):** The pressure at which a substance changes phase from liquid to gas or vice versa at a given temperature.
- **Saturation Temperature (T_{sat}):** The temperature at which a substance changes phase at a given pressure. For saturated steam, pressure and temperature are directly dependent on each other.^[2]

- **Specific Volume (v):** The volume per unit mass of the substance. For saturated steam, we consider the specific volume of the saturated liquid (v_f) and the specific volume of the saturated vapor (v_g).^[3] The specific volume of a steam-water mixture (wet steam) can be calculated using its quality.^[4]
- **Specific Enthalpy (h):** The total heat content per unit mass. It includes the internal energy and the product of pressure and volume. For saturated steam, we distinguish between the specific enthalpy of the saturated liquid (h_f), the specific enthalpy of the saturated vapor (h_g), and the latent heat of vaporization (h_{fg}), which is the energy required to change the phase from liquid to vapor at constant temperature and pressure.^[5]
- **Specific Entropy (s):** A measure of the randomness or disorder of a system per unit mass. Similar to other properties, we have the specific entropy of the saturated liquid (s_f) and the specific entropy of the saturated vapor (s_g).

These properties are interconnected, and knowing any two independent properties allows for the determination of the others, often with the use of steam tables.^[5]

Data Presentation: Saturated Steam Tables

The following tables summarize the thermodynamic properties of saturated steam at various pressures. The data is presented in both SI and Imperial units for ease of use.

Table 1: Thermodynamic Properties of Saturated Steam (SI Units)

Pressure (kPa)	Temperature (°C)	Specific Volume, Liquid (vf) (m³/kg)	Specific Volume, Vapor (vg) (m³/kg)	Specific Enthalpy, Liquid (hf) (kJ/kg)	Specific Enthalpy, Vaporization (hfg) (kJ/kg)	Specific Enthalpy, Vapor (hg) (kJ/kg)	Specific Entropy, Liquid (sf) (kJ/kg·K)	Specific Entropy, Vapor (sg) (kJ/kg·K)
101.3	100.0	0.001043	1.6720	419.1	2256.5	2675.6	1.3072	7.3542
200	120.2	0.001061	0.8857	504.7	2201.6	2706.3	1.5302	7.1269
500	151.8	0.001093	0.3748	640.1	2107.4	2747.5	1.8606	6.8207
1000	179.9	0.001127	0.1943	762.5	2013.6	2776.1	2.1381	6.5828
2000	212.4	0.001177	0.0995	908.4	1888.6	2797.0	2.4465	6.3367

Table 2: Thermodynamic Properties of Saturated Steam (Imperial Units)

Pressure (psia)	Temperature (°F)	Specific Volume, Liquid (vf) (ft³/lb)	Specific Volume, Vapor (vg) (ft³/lb)	Specific Enthalpy, Liquid (hf) (Btu/lb)	Specific Enthalpy, Vaporization (hfg) (Btu/lb)	Specific Enthalpy, Vapor (hg) (Btu/lb)	Specific Entropy, Liquid (sf) (Btu/lb ·°R)	Specific Entropy, Vapor (sg) (Btu/lb ·°R)
14.7	212.0	0.01672	26.80	180.2	970.1	1150.3	0.3121	1.7566
30	250.3	0.01700	13.75	218.9	945.2	1164.1	0.3682	1.6993
50	281.0	0.01727	8.515	250.2	924.0	1174.2	0.4111	1.6585
100	327.8	0.01774	4.433	298.6	888.6	1187.2	0.4744	1.6034
200	381.8	0.01839	2.288	355.5	843.0	1198.5	0.5438	1.5464

Experimental Protocols

The data presented in the steam tables are derived from precise experimental measurements. The following sections detail the methodologies for determining the key thermodynamic properties of saturated steam.

Determination of Saturation Pressure and Temperature

The relationship between the saturation pressure and temperature of steam is fundamental. An experimental apparatus known as a Marcet boiler is commonly used to determine this relationship.[\[6\]](#)[\[7\]](#)

Objective: To measure the saturation temperature of steam at various pressures and establish the pressure-temperature relationship.

Apparatus:

- **Marcet Boiler:** A robust, sealed vessel partially filled with water, equipped with a pressure gauge, a temperature sensor (thermocouple or resistance thermometer), and a heating

element.^[1]

- Pressure Transducer and Temperature Controller/Indicator.^[7]
- Safety Valve.

Procedure:

- The Marcet boiler is filled with a specific amount of distilled water, ensuring space for steam generation.
- The boiler is sealed, and the initial temperature and pressure are recorded.
- The heating element is activated, causing the water to heat up and boil, generating steam.
- As the water boils, the pressure inside the sealed vessel increases.
- Simultaneous readings of temperature and pressure are taken at regular intervals as the steam pressure rises. It is crucial to allow the system to reach thermal equilibrium at each measurement point.
- The collected data points of pressure versus temperature are plotted to visualize the saturation curve.

Determination of Specific Enthalpy (Latent Heat of Vaporization) by Calorimetry

Calorimetry is the primary method for measuring the heat transfer associated with a phase change, which allows for the determination of the enthalpy of vaporization.

Objective: To measure the latent heat of vaporization of water.

Apparatus:

- Calorimeter: An insulated container to minimize heat loss to the surroundings.
- Steam Generator: To produce a steady supply of saturated steam.

- Thermometer: To measure the temperature of the water in the calorimeter.
- Balance: To accurately measure the mass of the water and the condensed steam.

Procedure:

- A known mass of cool water is placed in the calorimeter, and its initial temperature is recorded.
- Saturated steam from the steam generator is bubbled through the water in the calorimeter.
- The steam condenses, releasing its latent heat of vaporization, which heats the water in the calorimeter.
- The steam supply is stopped once a sufficient temperature rise in the water is observed. The final temperature of the water is recorded.
- The calorimeter is weighed again to determine the mass of the condensed steam.
- By applying the principle of conservation of energy (heat lost by steam = heat gained by water and calorimeter), the latent heat of vaporization can be calculated.

Determination of Specific Volume via Steam Quality Measurement

The specific volume of saturated steam (vapor) is difficult to measure directly. Instead, for wet steam (a mixture of saturated liquid and vapor), the specific volume is determined by first measuring the steam quality (dryness fraction). The quality of steam is the proportion of dry steam in the total mass of the wet steam mixture.^[8] A throttling calorimeter is a common apparatus used for this purpose.^[9]

Objective: To determine the quality of wet steam, which then allows for the calculation of its specific volume.

Apparatus:

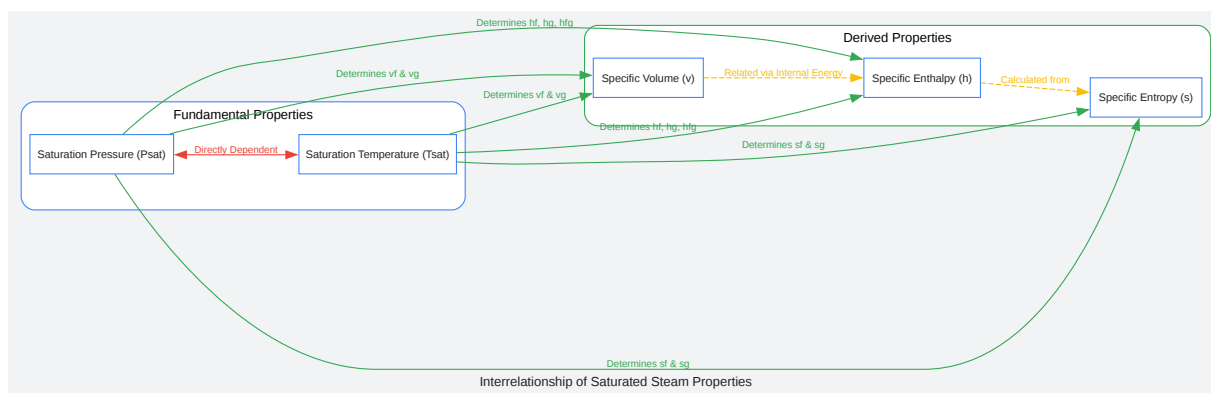
- Throttling Calorimeter: A device that allows steam to expand to a lower pressure, causing it to become superheated.
- Pressure gauges and thermometers to measure the conditions before and after throttling.

Procedure:

- A sample of wet steam is drawn from the main steam line and passed into the throttling calorimeter.
- Inside the calorimeter, the steam undergoes a throttling process (a constant enthalpy process) where its pressure is reduced.
- If the steam has a high enough quality, it will become superheated after the pressure drop.
- The temperature and pressure of the superheated steam in the calorimeter are measured.
- Using steam tables for superheated steam, the specific enthalpy of the steam in the calorimeter (h_2) is determined.
- Since the throttling process is isenthalpic, the enthalpy before throttling (h_1) is equal to the enthalpy after throttling (h_2).
- The enthalpy of the wet steam (h_1) is also given by the equation: $h_1 = h_{f1} + x \cdot h_{fg1}$, where h_{f1} and h_{fg1} are the enthalpy of saturated liquid and the enthalpy of vaporization at the initial pressure, and x is the steam quality.
- By equating h_1 and h_2 , the steam quality (x) can be calculated.
- Once the quality (x) is known, the specific volume of the wet steam (v) can be calculated using the formula: $v = (1-x)v_f + x v_g$, where v_f and v_g are the specific volumes of the saturated liquid and saturated vapor at the initial pressure.[4]

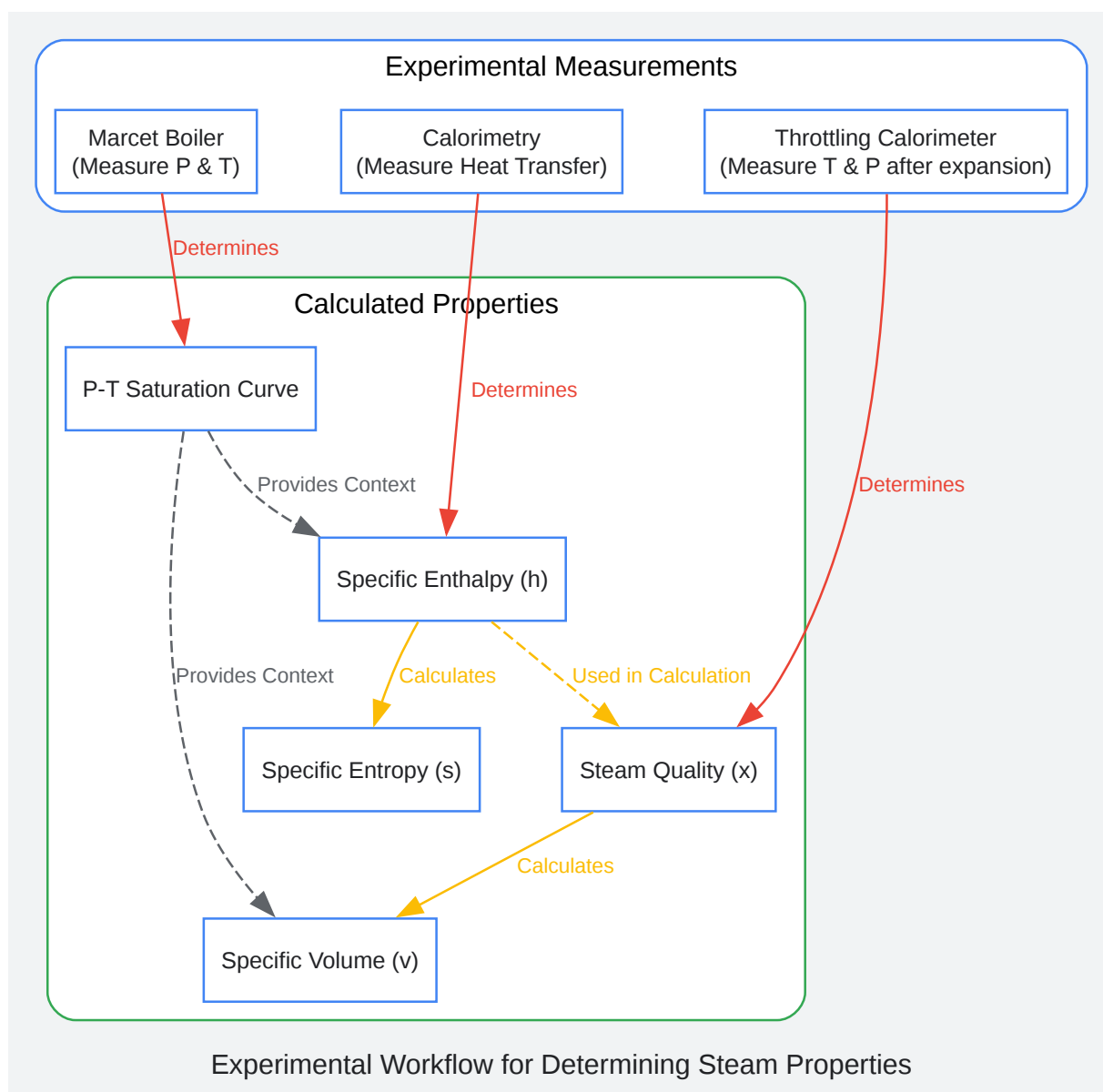
Visualization of Thermodynamic Relationships

The following diagrams illustrate the relationships between the core thermodynamic properties of saturated steam.



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Caption: Interrelationship of Saturated Steam Properties.



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Caption: Experimental Workflow for Determining Steam Properties.

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